

# Tetraethyl Ranelate: A Technical Guide to its Discovery and Synthesis

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## Compound of Interest

Compound Name: *Tetraethyl ranelate*

Cat. No.: *B158920*

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## Introduction

**Tetraethyl ranelate**, the tetraethyl ester of ranelic acid, is a pivotal intermediate in the synthesis of the anti-osteoporotic drug, strontium ranelate. The discovery of strontium ranelate as a potent agent for the treatment of osteoporosis has subsequently highlighted the importance of its synthetic precursors. This technical guide provides a comprehensive overview of the discovery and synthesis of **tetraethyl ranelate**, with a focus on its chemical properties, detailed experimental protocols, and its role in the broader context of strontium ranelate development.

## Discovery and Development

The development of **tetraethyl ranelate** is intrinsically linked to the discovery of strontium ranelate. Ranelic acid, a complex aminothiophene carboxylic acid derivative, was identified as a potent chelating agent for divalent metal ions. The strontium salt of ranelic acid, strontium ranelate, was found to possess a unique dual mechanism of action, both stimulating bone formation and inhibiting bone resorption, making it an effective treatment for osteoporosis. The synthesis of strontium ranelate necessitated the development of a reliable method to produce its precursors, including the tetraethyl ester intermediate, **tetraethyl ranelate**. This intermediate facilitates the synthesis and purification process before the final hydrolysis to ranelic acid and subsequent salt formation with strontium.

## Physicochemical and Quantitative Data

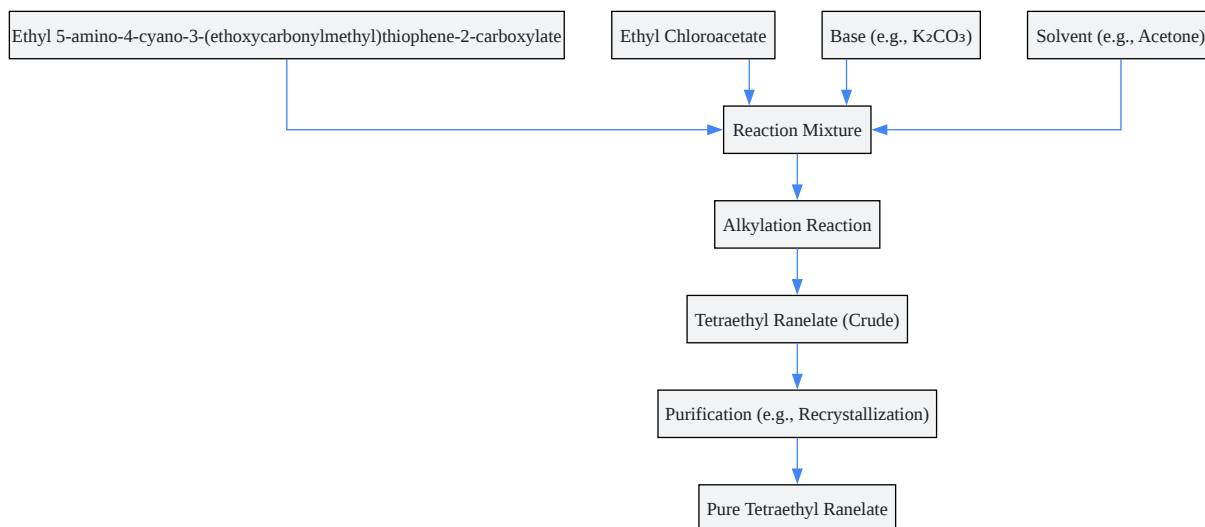
While extensive data is available for the final active pharmaceutical ingredient, strontium ranelate, specific quantitative data for the **tetraethyl ranelate** intermediate is less commonly published. The following table summarizes the available information.

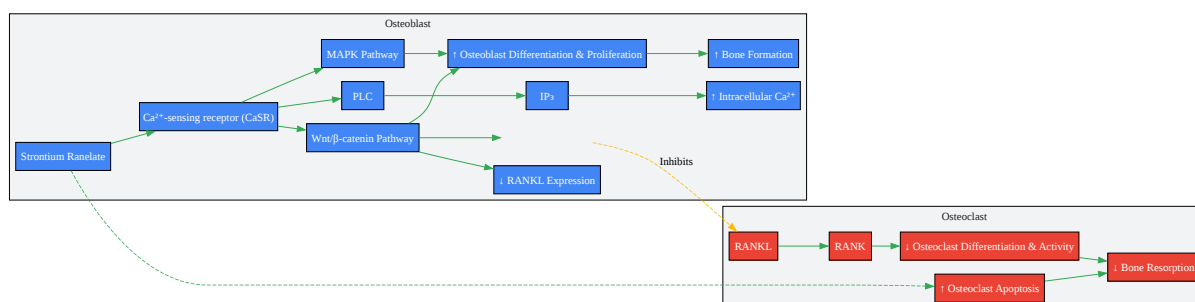
Property	Value	Reference
Molecular Formula	C <sub>20</sub> H <sub>26</sub> N <sub>2</sub> O <sub>8</sub> S	
Molecular Weight	454.49 g/mol	[1]
IUPAC Name	Ethyl 5-[bis(2-ethoxy-2-oxoethyl)amino]-4-cyano-3-(2-ethoxy-2-oxoethyl)thiophene-2-carboxylate	
CAS Number	58194-26-6	[1]
Melting Point	Not explicitly reported in the reviewed literature.	
Solubility	Not explicitly reported in the reviewed literature. Likely soluble in common organic solvents.	
<sup>1</sup> H and <sup>13</sup> C NMR Data	Specific spectral data for tetraethyl ranelate is not readily available in the public domain.	
Mass Spectrometry Data	Not explicitly reported in the reviewed literature.	

## Synthesis of Tetraethyl Ranelate

The synthesis of **tetraethyl ranelate** is a key step in the overall production of strontium ranelate. The most common synthetic route involves the N-alkylation of a thiophene precursor.

## Experimental Workflow





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## References

- 1. 58194-26-6 CAS MSDS (Tetraethyl ranelate) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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